

# Allyl Bromide: A Comprehensive Technical Guide for Alkylation in Organic Synthesis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Allyl bromide*

Cat. No.: *B033337*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Allyl bromide** (3-bromopropene) is a highly versatile and reactive alkylating agent extensively utilized in organic synthesis. Its unique chemical structure, possessing both a reactive bromine atom and a double bond, allows for the introduction of the allyl group into a wide array of molecules. This guide provides an in-depth technical overview of **allyl bromide**'s properties, reactivity, and applications as an alkylating agent. It includes detailed experimental protocols for key transformations, quantitative data summarized in structured tables, and visualizations of reaction mechanisms and workflows to aid researchers in its effective and safe utilization.

## Introduction

**Allyl bromide** is a colorless to light yellow liquid with a pungent odor, valued in organic chemistry for its ability to act as an electrophilic allylating agent.<sup>[1][2]</sup> It is more reactive than allyl chloride, making it a preferred reagent in many synthetic applications, though its higher cost is a consideration.<sup>[2]</sup> The presence of the double bond in the allyl group provides a handle for further functionalization, making it a valuable building block in the synthesis of complex molecules, including polymers, pharmaceuticals, and fragrances.<sup>[1][3]</sup>

This guide will delve into the core applications of **allyl bromide** as an alkylating agent, focusing on the formation of carbon-heteroatom (C-O, C-N, C-S) and carbon-carbon (C-C) bonds.

# Physicochemical Properties of Allyl Bromide

A thorough understanding of the physical and chemical properties of **allyl bromide** is crucial for its safe handling and effective use in chemical reactions.

Property	Value	Reference(s)
Chemical Formula	C <sub>3</sub> H <sub>5</sub> Br	[2]
Molar Mass	120.977 g/mol	[2]
Appearance	Clear to light yellow liquid	[1][2]
Density	1.398 g/cm <sup>3</sup>	[2]
Melting Point	-119 °C	[2]
Boiling Point	71 °C	[2]
Solubility in Water	Very slightly soluble	[1]
Refractive Index (n <sub>D</sub> )	1.4697 (20 °C)	[1]

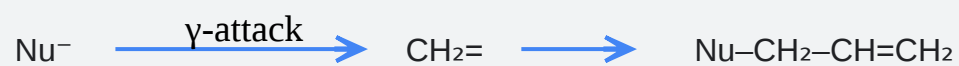
## Reactivity and Reaction Mechanisms

**Allyl bromide**'s utility as an alkylating agent stems from its susceptibility to nucleophilic attack, primarily through S<sub>N</sub>2 and S<sub>N</sub>2' mechanisms. The choice of nucleophile, solvent, and reaction conditions can influence the regioselectivity of the reaction.

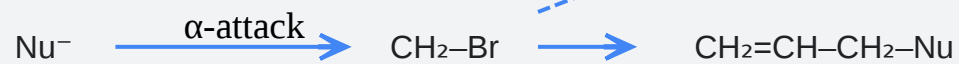
### S<sub>N</sub>2 and S<sub>N</sub>2' Reactions

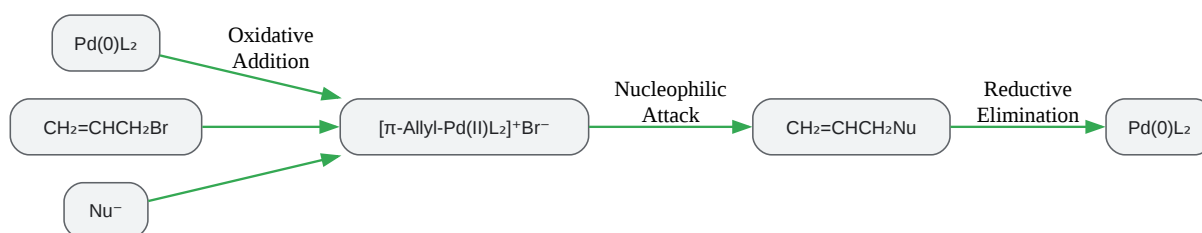
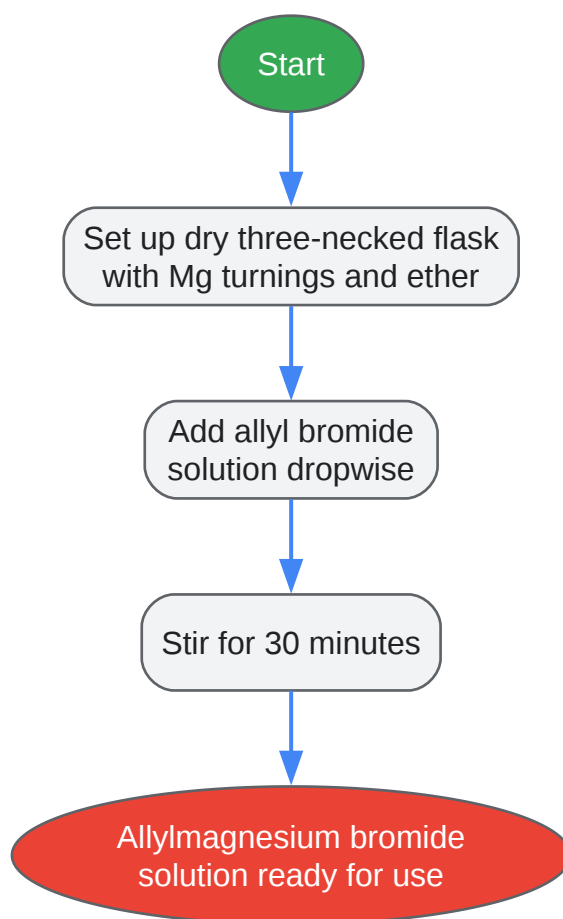
Nucleophiles can attack the carbon atom bearing the bromine atom (α-carbon) in a direct S<sub>N</sub>2 displacement, or they can attack the γ-carbon of the double bond in an S<sub>N</sub>2' (allylic rearrangement) fashion.

### SN2' Pathway



### SN2 Pathway





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchtrends.net [researchtrends.net]
- 2. Tsuji-Trost Allylation | NROChemistry [nrochemistry.com]
- 3. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Allyl Bromide: A Comprehensive Technical Guide for Alkylation in Organic Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b033337#allyl-bromide-as-an-alkylating-agent-in-organic-chemistry]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)